

Technical Support Center: Determining the Effective Concentration of MM-102

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Compound of Interest

Compound Name: MM-102

Cat. No.: B609186

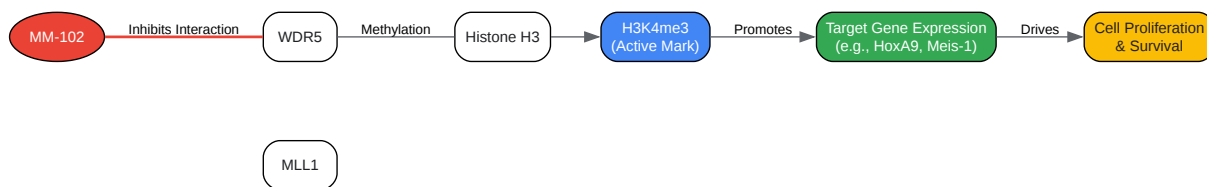
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This guide provides researchers, scientists, and drug development professionals with essential information, protocols, and troubleshooting advice for determining the effective concentration of **MM-102** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **MM-102** and how does it work?

MM-102 is a potent, cell-permeable peptidomimetic inhibitor that targets the protein-protein interaction between WD repeat-containing protein 5 (WDR5) and Mixed-Lineage Leukemia 1 (MLL1).^{[1][2][3]} The MLL1 complex is a histone methyltransferase (HMTase) responsible for the trimethylation of histone H3 at lysine 4 (H3K4me3), a key epigenetic mark for transcriptional activation. By disrupting the WDR5-MLL1 interaction, **MM-102** inhibits the methyltransferase activity of the MLL1 complex, leading to reduced expression of critical MLL1 target genes, such as HoxA9 and Meis-1, which are implicated in leukemogenesis.^{[1][2][3]} This inhibition of gene expression can suppress cell growth and induce apoptosis, particularly in cancer cells dependent on MLL1 activity, like those harboring MLL1 fusion proteins.^{[1][2][3][4]}



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Caption: MM-102 inhibits the WDR5-MLL1 interaction, blocking H3K4 methylation.

Q2: Why are there different IC50 values reported for **MM-102**?

You may encounter different IC50 values for **MM-102** because they are derived from different types of assays that measure distinct molecular events. It is crucial to understand the context of each value.

Assay Type	Measured Effect	Typical IC50 Value	Reference
Biochemical Assay	Direct inhibition of the WDR5-MLL1 protein-protein interaction.	2.4 nM	[1][2][3]
Enzymatic Assay	Inhibition of the methyltransferase activity of the entire MLL1 complex.	0.32 μ M (320 nM)	[2]
Cell-Based Assay	Inhibition of cell proliferation or viability in specific cell lines.	Cell line dependent (μ M range)	[2]

The low nanomolar value reflects high-affinity binding in a purified system. The higher value for enzymatic activity inhibition accounts for the dynamics of the entire protein complex. The effective concentration in cell-based assays is typically higher still, due to factors like cell membrane permeability, drug stability, and cellular metabolism.

Q3: What is a good starting concentration range for my cell-based experiments?

A dose-response experiment is essential to determine the optimal concentration for your specific cell line and assay conditions. Based on published data, a broad range is recommended for initial screening.

- Recommended Starting Range: 1 nM to 100 μ M.
- Typical Effective Range in Sensitive Cells: While some effects might be seen at high nanomolar concentrations, many studies report effects in the low to mid-micromolar range (e.g., 1-50 μ M) for endpoints like proliferation arrest or apoptosis after 48-72 hours of treatment.[\[2\]](#)

Q4: How should I prepare and handle **MM-102**?

Proper preparation is critical to ensure the compound's activity and avoid experimental artifacts.

- Solubility: **MM-102** may precipitate in aqueous solutions like PBS or saline.[\[1\]](#)
- Stock Solution: It is highly recommended to prepare a concentrated stock solution in DMSO. [\[1\]](#)[\[3\]](#) For example, a 10 mM stock can be prepared.
- Storage: Store the DMSO stock solution at -20°C for long-term stability.[\[3\]](#)
- Working Dilutions: On the day of the experiment, perform serial dilutions of the DMSO stock into your cell culture medium. Ensure the final concentration of DMSO in the culture medium is consistent across all conditions (including the vehicle control) and is non-toxic to your cells (typically $\leq 0.2\%$).[\[1\]](#)

Troubleshooting Guide

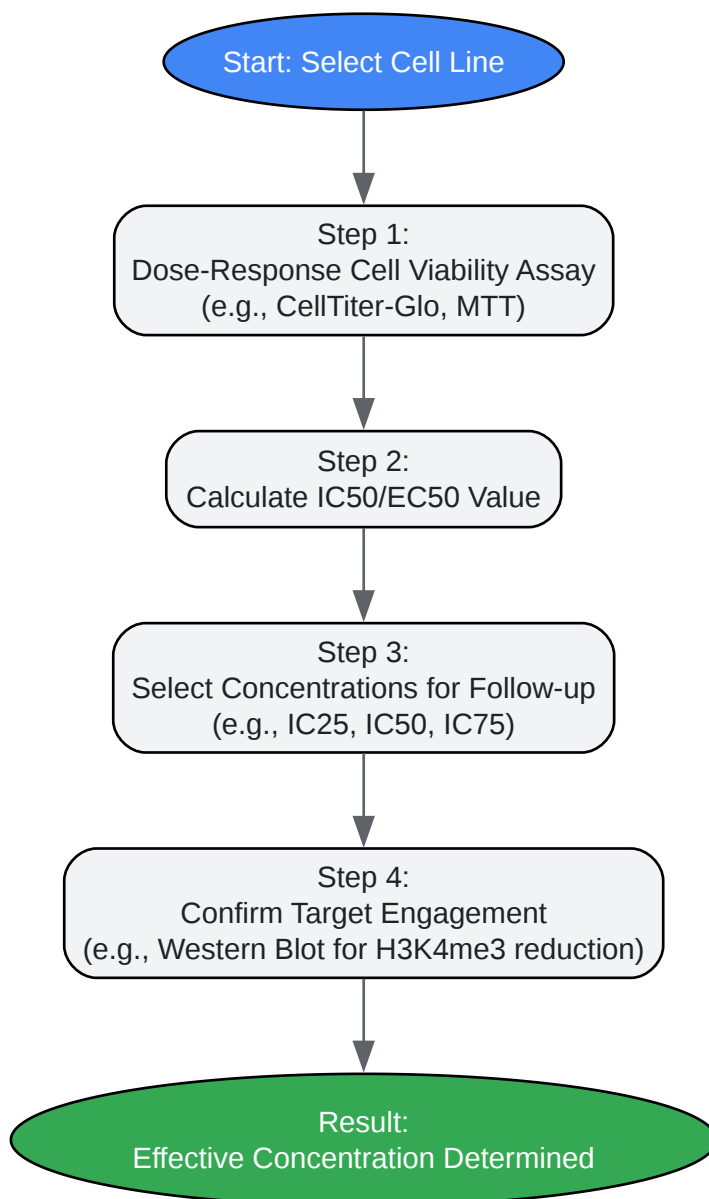
Issue: **MM-102** is not showing the expected effect in my cell culture experiments.

This is a common challenge. Follow this logical workflow to identify the potential cause.

Caption: Troubleshooting workflow for experiments where **MM-102** shows no effect.

Key Experimental Protocols

To determine the effective concentration of **MM-102**, a multi-step approach is recommended, starting with assessing cell viability and then confirming on-target effects.



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